

Application Notes and Protocols for Latent Fingerprint Enhancement using Basic Yellow 40

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Compound of Interest

Compound Name: Basic yellow 40

CAS No.: 12221-86-2

Cat. No.: B15555209

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Basic Yellow 40 (BY40), also known as Panacryl Brilliant Flavine 10GFF or Maxilon Flavine 10GFF, is a potent fluorescent dye stain utilized in forensic science for the enhancement of latent fingerprints.^[1] Its primary application is on non-porous surfaces where fingerprints have been previously developed using the cyanoacrylate fuming technique.^{[1][2][3][4]} The cyanoacrylate process polymerizes on the moisture and oils present in fingerprint residues, forming a stable, whitish deposit.^{[2][4][5]} However, these developed prints may lack sufficient contrast for effective visualization and photography, particularly on complex or multi-colored backgrounds.^{[3][5][6]}

Basic Yellow 40 addresses this limitation by binding to the polymerized cyanoacrylate, rendering the fingerprint ridges fluorescent under specific light wavelengths.^{[5][7]} When illuminated with a forensic light source or UV lamp, the treated prints emit a bright yellow-green fluorescence, significantly enhancing their visibility against the substrate.^{[3][6][8]} This method is

valued for its sensitivity, ease of use, and the high-contrast results it produces, making it an indispensable tool for forensic analysis.[3][7]

Materials and Reagents

- **Basic Yellow 40** powder
- Methanol (or Ethanol)
- Distilled water (for rinsing)
- Cyanoacrylate-fumed evidence with latent prints on a non-porous surface
- Fume hood[1][5]
- Personal Protective Equipment (PPE):
 - Chemical-resistant gloves[5][9]
 - Safety goggles or face shield[1][5][10]
 - Laboratory coat[9][10]
 - Appropriate respirator (if ventilation is inadequate)[5]
- Glass beakers or flasks
- Magnetic stirrer and stir bar (optional)
- Dark stoppered glass bottles for storage[1]
- Application equipment:
 - Aerosol sprayer[1]
 - Immersion tray[1]
 - Squeegee bottle[1]

- Soft bristle brush[5]
- Forensic light source or UV lamp (capable of excitation between 365 nm and 500 nm)[1][6][11][12]
- Yellow or orange colored viewing goggles[1]
- Camera with a tripod[5]
- Yellow colored or 515(BP 35) bandpass filter for photography[1]

Experimental Protocols

1. Preparation of **Basic Yellow 40** Working Solution

This protocol describes the preparation of a standard methanol-based working solution.

- Safety First: All steps involving **Basic Yellow 40** powder and methanol must be performed inside a certified fume hood.[1][5] Wear appropriate PPE, including gloves, safety goggles, and a lab coat.[5][9][10] Methanol is toxic and flammable.[5]
- Formulation:
 - Weigh 1 gram of **Basic Yellow 40** powder.
 - Measure 500 ml of methanol.
 - In a clean glass beaker, add the 1 gram of **Basic Yellow 40** powder.
 - Slowly add the 500 ml of methanol to the beaker while gently stirring.
 - Continue stirring until the dye is completely dissolved. A magnetic stirrer can be used to facilitate this process.
 - Transfer the solution to a dark, stoppered glass bottle for storage.[1]
- Storage and Stability: The working solution has a shelf-life of approximately six months when stored in a cool, dark location in a tightly sealed container.[1][11][12]

2. Application of **Basic Yellow 40** to Cyanoacrylate-Fumed Fingerprints

This protocol outlines the steps for applying the dye stain to enhance latent prints. It is crucial that the fingerprints have already been developed with cyanoacrylate. For optimal results, some researchers advise allowing the cyanoacrylate-developed prints to "sit" overnight before applying the dye stain.^[1]

- Application Methods (Choose one):
 - Aerosol Spraying: This method is effective for minimizing excessive background staining.^[1]
 - Place the item with the fumed prints in a tray or on a protected surface inside the fume hood.
 - Fill an aerosol sprayer with the **Basic Yellow 40** working solution.
 - From a suitable distance, lightly mist the surface of the item for approximately 5 seconds.^[1] Ensure even coverage over the area of interest.
 - Immersion: Suitable for smaller, immersible items.
 - Pour the **Basic Yellow 40** working solution into an appropriately sized tray.
 - Submerge the item in the solution for about 5 seconds.^[1]
 - Brushing: Can be used for targeted application.
 - Dip a soft bristle brush into the working solution.
 - Gently "paint" the solution over the fumed prints.^[5]
 - Allow the dye to set for at least one minute.^[5]
- Rinsing and Drying:
 - After application, thoroughly rinse the item with a gentle stream of cool running water to remove excess dye.^[5]

- Allow the item to air-dry completely in a vertical position.[5]

3. Visualization and Photography

- Visualization:

- Work in a darkened room for optimal viewing.[5]
- Illuminate the dried item with a forensic light source or UV lamp in the wavelength range of 365 nm to 500 nm.[1][3][6][12]
- Wear yellow or orange colored goggles to view the fluorescence and protect your eyes.[1]
The fingerprint ridges should fluoresce a bright yellow-green color.[6][8]

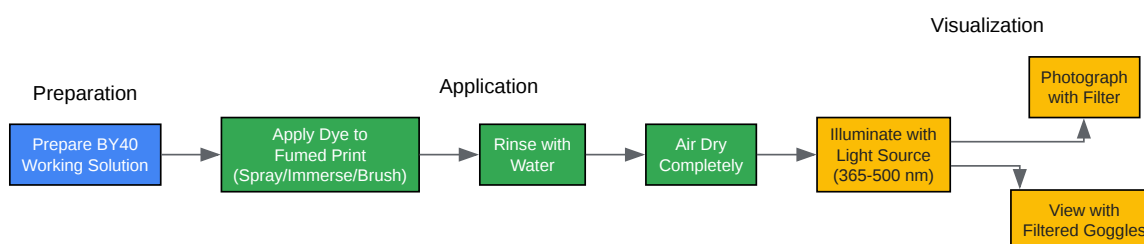
- Photography:

- Due to the low light conditions, mount the camera on a sturdy tripod to ensure stability during long exposures.[5]
- Use a yellow colored or a 515(BP 35) bandpass filter on the camera lens.[1]
- Illuminate the prints with the forensic light source, ensuring even lighting across the surface. "Painting" the light by moving it during the exposure can help achieve this.[5]
- Capture the image, adjusting camera settings as necessary to document the enhanced print.

Data Presentation

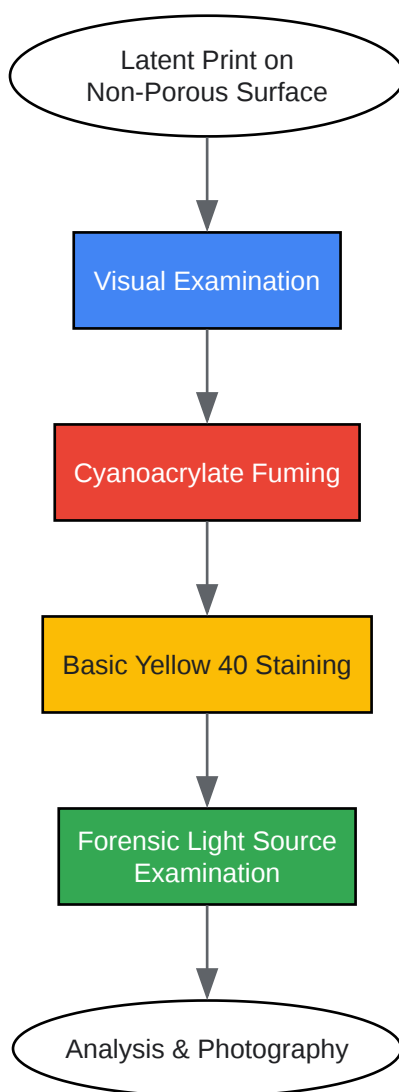
Parameter	Recommended Value/Range	Notes	Source(s)
Working Solution Concentration	1 g BY40 in 500 ml Methanol/Ethanol	Standard formulation.	[1][4]
Application Time (Spraying/Immersion)	~ 5 seconds	Brief application is sufficient for dye absorption.	[1]
Application Time (Brushing)	≥ 1 minute (before rinsing)	Allows for adequate dye setting.	[5]
Excitation Wavelength	365 nm - 500 nm	Required to induce fluorescence.	[1][3][6][11][12]
Viewing Goggle/Filter Color	Yellow or Orange	Blocks excitation light and allows visualization of fluorescence.	[1]
Photography Filter	Yellow colored or 515(BP 35) Bandpass	Essential for capturing the fluorescent image.	[1]
Working Solution Shelf-life	~ 6 months	Store in a dark, sealed container.	[1][11][12]

Diagrams



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Caption: Experimental workflow for **Basic Yellow 40** application.



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Caption: Sequential processing for latent fingerprint development.

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